

# An In-depth Technical Guide to the Safe Handling of 1-Methyl-cyclobutylamine

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## Compound of Interest

Compound Name: **1-Methyl-cyclobutylamine**

Cat. No.: **B1316286**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and properties of **1-Methyl-cyclobutylamine** and its hydrochloride salt. The information is intended to support laboratory professionals in the safe and effective use of this compound in research and development.

## Chemical and Physical Properties

**1-Methyl-cyclobutylamine** and its hydrochloride salt possess distinct physical and chemical properties that are crucial for their proper handling and use in experimental settings. A summary of these properties is presented below.

Property	1-Methyl-cyclobutylamine	1-Methyl-cyclobutylamine Hydrochloride
CAS Number	40571-47-9	174886-05-6
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N <sup>[1]</sup>	C <sub>5</sub> H <sub>12</sub> CIN
Molecular Weight	85.15 g/mol <sup>[1]</sup>	121.61 g/mol
Physical State	Liquid	Solid
Boiling Point	92.7°C at 760 mmHg <sup>[2]</sup>	139.9°C at 760 mmHg
Melting Point	Not available	241-244°C
Flash Point	18.64°C	38.4°C
Density	0.89 g/cm <sup>3</sup>	Not available

## Safety and Hazard Information

Understanding the potential hazards associated with **1-Methyl-cyclobutylamine** and its hydrochloride salt is fundamental to ensuring laboratory safety. The following tables summarize the GHS classification and associated precautionary statements.

## GHS Classification

Substance	GHS Pictograms	Signal Word	Hazard Statements
1-Methyl-cyclobutylamine	GHS07	Warning	H302: Harmful if swallowed <sup>[1][2]</sup>
1-Methyl-cyclobutylamine Hydrochloride	GHS07	Warning	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation

## Precautionary Statements

Statement Type	1-Methyl-cyclobutylamine	1-Methyl-cyclobutylamine Hydrochloride
Prevention	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/ eye protection/ face protection.
Response	P301+P317: IF SWALLOWED: Get medical help. P330: Rinse mouth.	P302+P352: IF ON SKIN: Wash with plenty of water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P319: If eye irritation persists: Get medical help. P332+P317: If skin irritation occurs: Get medical help. P362+P364: Take off contaminated clothing and wash it before reuse.
Storage	Not specified	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.
Disposal	P501: Dispose of contents/container in accordance with local regulations.	P501: Dispose of contents/container in accordance with local regulations.

# Experimental Protocols

Due to the hazardous nature of **1-Methyl-cyclobutylamine** and its derivatives, strict adherence to safety protocols is mandatory. The following sections detail a general laboratory handling protocol and specific emergency procedures.

## General Laboratory Handling Protocol

This protocol outlines the essential steps for safely handling **1-Methyl-cyclobutylamine** in a research environment.

### 1. Personal Protective Equipment (PPE):

- Wear a standard laboratory coat, nitrile gloves, and chemical safety goggles.
- A face shield may be required for splash-prone procedures.

### 2. Engineering Controls:

- All work with **1-Methyl-cyclobutylamine** must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible.

### 3. Weighing and Dispensing:

- For the solid hydrochloride salt, carefully weigh the desired amount on a tared weigh boat inside the fume hood.
- For the liquid free amine, use a calibrated pipette or syringe to transfer the required volume.
- Avoid generating dust or aerosols.

### 4. Dissolution and Reaction Setup:

- Add the compound to the solvent or reaction mixture slowly and in a controlled manner.
- Ensure the reaction vessel is appropriately sized and equipped with necessary apparatus (e.g., condenser, stirrer).

**5. Post-Reaction Work-up and Purification:**

- Quench the reaction carefully, being mindful of potential exotherms.
- Perform extractions and other purification steps within the fume hood.

**6. Waste Disposal:**

- Dispose of all waste materials, including empty containers and contaminated PPE, in appropriately labeled hazardous waste containers according to institutional guidelines.

## Spill and Emergency Procedures

Immediate and appropriate action is critical in the event of a spill or exposure.

**Spill Response:**

- Evacuate: Immediately evacuate the affected area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated, typically by keeping the fume hood running.
- Contain: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material and place it in a sealed, labeled hazardous waste container.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.

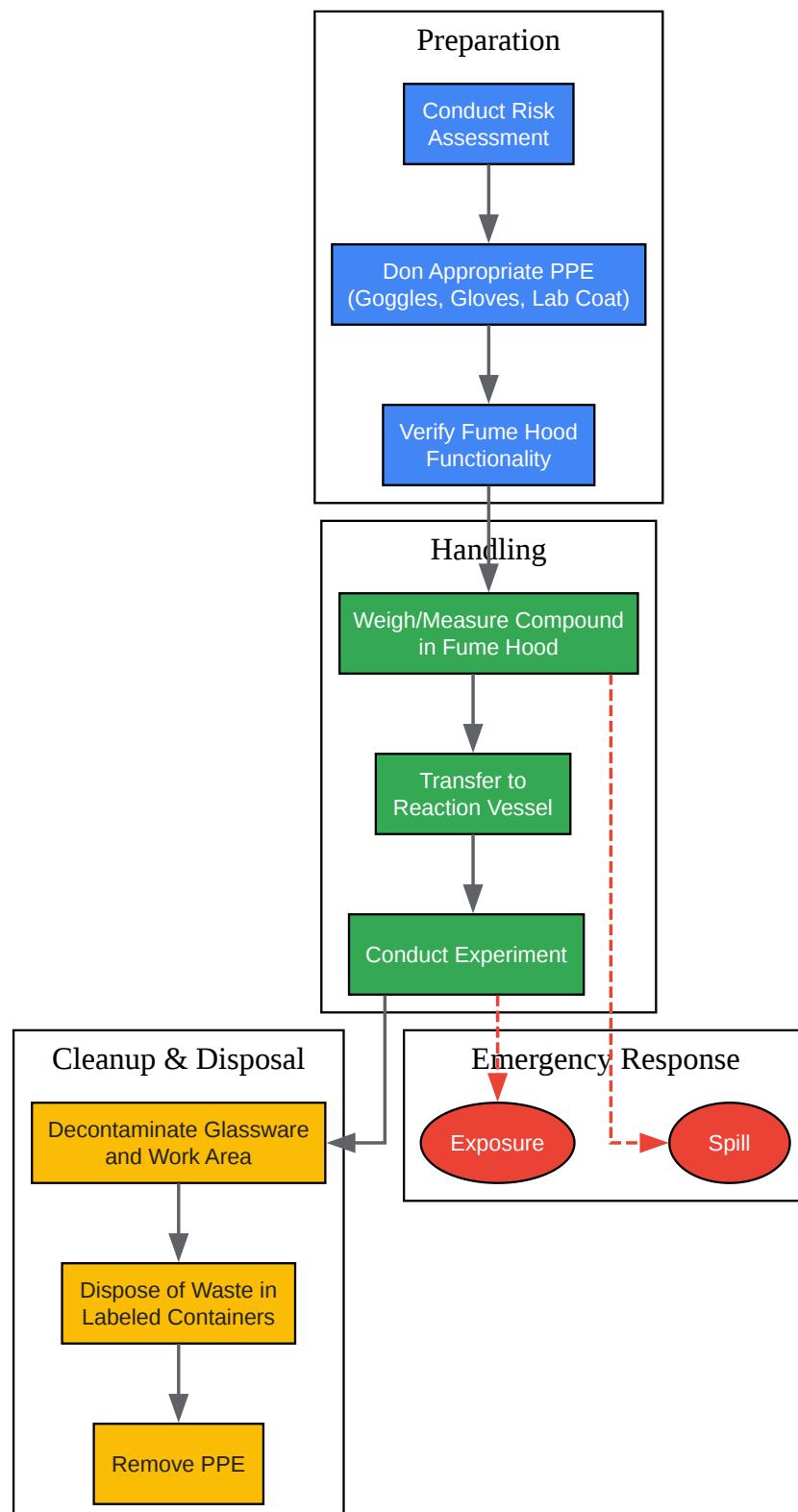
**First-Aid Measures:**

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

## Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **1-Methyl-cyclobutylamine** in a laboratory setting.

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## References

- 1. Page loading... [guidechem.com]
- 2. (1-Methylcyclobutyl)amine | C5H11N | CID 14988399 - PubChem [pubchem.ncbi.nlm.nih.gov]
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